

Application Notes and Protocols: High-Purity N-butyryl-L-Homoserine lactone-d5

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Compound of Interest

Compound Name: *N-butyryl-L-Homoserine lactone-d5*

Cat. No.: *B10767133*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed information on **N-butyryl-L-Homoserine lactone-d5**, including its sources, applications, and relevant experimental protocols. **N-butyryl-L-Homoserine lactone-d5** is the deuterated form of N-butyryl-L-Homoserine lactone (C4-HSL), a signaling molecule involved in bacterial quorum sensing. Its isotopic labeling makes it an invaluable tool for quantitative analysis in microbiological and biomedical research.

Where to Buy High-Purity N-butyryl-L-Homoserine lactone-d5

Several reputable suppliers offer high-purity **N-butyryl-L-Homoserine lactone-d5** for research purposes. The table below summarizes key information from various vendors.

Supplier	Catalog Number	Purity	Quantity	Format	Storage
Cayman Chemical	10007899	≥99% deuterated forms (d1-d5) [1][2]	1 mg	Crystalline Solid[1]	-20°C[1]
EvitaChem	EVT-10899474	≥99%[3]	Not Specified	Not Specified	-20°C (dry), -80°C (in solvent)[3]
MedChemExpress	HY-112046S	Not Specified	Not Specified	Not Specified	Not Specified
Santa Cruz Biotechnology	sc-220993	Not Specified	Not Specified	Not Specified	Not Specified
Sigma-Aldrich	98426-48-3	≥96.0% (HPLC)	Not Specified	Powder or Crystals	Not Specified

Note: Pricing and availability are subject to change. Please consult the supplier's website for the most current information.

Product Specifications

Property	Value
Molecular Formula	C ₈ H ₈ D ₅ NO ₃ [3]
Molecular Weight	~176.2 g/mol [2][4]
Synonyms	BHL-d5, C4-HSL-d5, PAI-2-d5[2]
Appearance	Crystalline solid[1][3]
Solubility	DMF: ~30 mg/ml, DMSO: ~30 mg/ml, PBS (pH 7.2): ~10 mg/ml[2][5]
Stability	≥ 4 years when stored at -20°C[2]

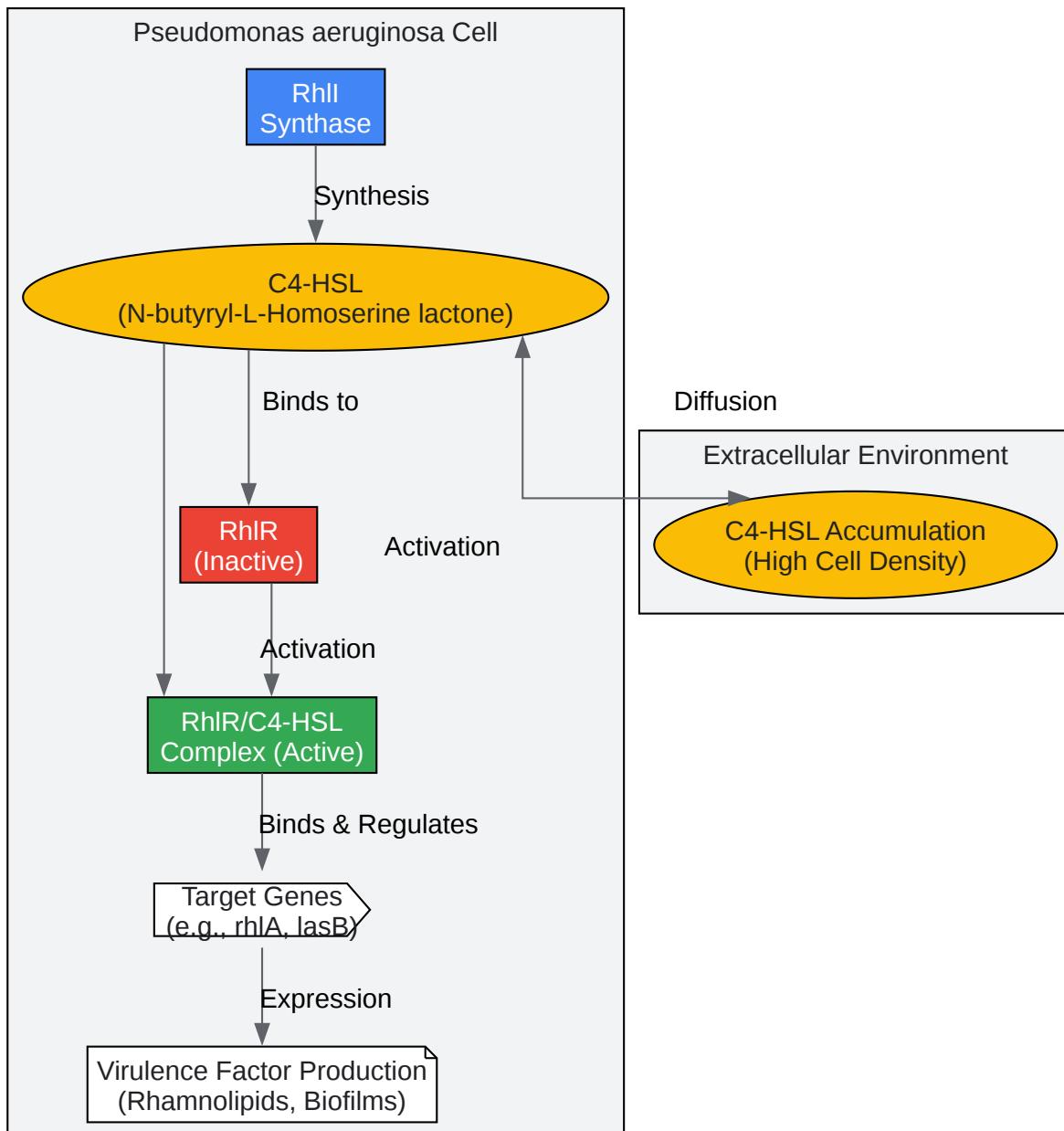
Applications

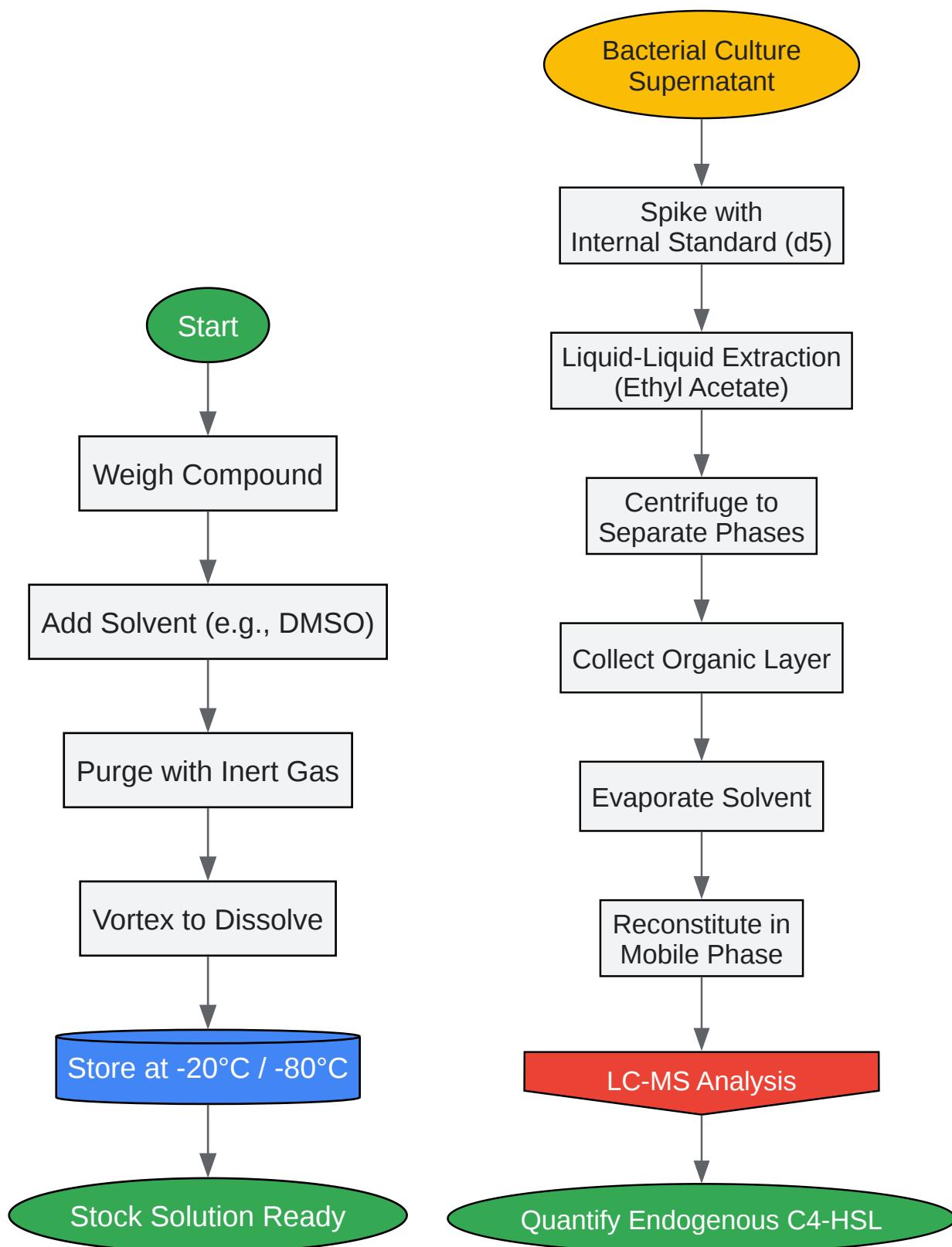
N-butyryl-L-Homoserine lactone-d5 is a versatile molecule with several key applications in research and development:

- Internal Standard for Quantification: Its primary use is as an internal standard for the accurate quantification of the endogenous N-butyryl-L-homoserine lactone (C4-HSL) in biological samples using gas chromatography (GC) or liquid chromatography-mass spectrometry (LC-MS).[2][3][6] The known concentration of the deuterated standard allows for precise measurement of the non-labeled analyte.
- Quorum Sensing Research: As a stable isotopic analog of C4-HSL, it is instrumental in studying quorum sensing (QS) mechanisms in Gram-negative bacteria, such as the opportunistic pathogen *Pseudomonas aeruginosa*.[3][7] These studies help elucidate how bacteria regulate gene expression in response to population density, which is crucial for processes like virulence and biofilm formation.[8]
- Biofilm Formation and Dispersal Studies: The C4-HSL signaling pathway is a key regulator of biofilm development.[3] By using the deuterated analog, researchers can track the molecule's uptake and influence on the complex processes of biofilm formation, maturation, and dispersal.
- Antibody-Drug Conjugate (ADC) Development: N-Butanoyl-L-homoserine lactone is utilized as a cleavable linker in the synthesis of ADCs.[9][10] The deuterated version can be used in the development and pharmacokinetic analysis of these targeted therapies.

Signaling Pathway: RhIR-Mediated Quorum Sensing

In *Pseudomonas aeruginosa*, the quorum sensing network involves multiple systems, including the rhl system. The *rhll* gene product synthesizes N-butyryl-L-Homoserine lactone (C4-HSL). As the bacterial population density increases, C4-HSL accumulates. This molecule then binds to and activates the transcriptional regulator RhIR. The RhIR/C4-HSL complex proceeds to regulate the expression of a wide array of target genes, including those responsible for virulence factors like rhamnolipid production and biofilm formation.[7][8]



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